

Comparative Technical Guide: Osanetant (SR 142801) Selectivity Profile

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Compound of Interest

Compound Name: Osanetant (hydrate)

Cat. No.: B10822062

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Executive Summary

Osanetant (SR 142801) represents the first generation of potent, non-peptide antagonists targeting the Tachykinin NK3 receptor.^[1] Unlike its peptide predecessors, Osanetant offers high oral bioavailability and blood-brain barrier penetration.

Core Distinction: Osanetant exhibits sub-nanomolar affinity ($K_i \sim 0.2$ nM) for the human NK3 receptor with >1000-fold selectivity over NK1 and NK2 receptors.

Critical Research Insight: While Osanetant binds competitively at the orthosteric site, it displays "insurmountable" antagonism in functional assays (aberrant Schild plot slope), distinguishing it from other NK3 antagonists like Talnetant. This unique kinetic profile suggests a slow dissociation rate or induced conformational locking, making it a robust tool for investigating sustained NK3 blockade.

Mechanistic Profile & Signaling Pathway

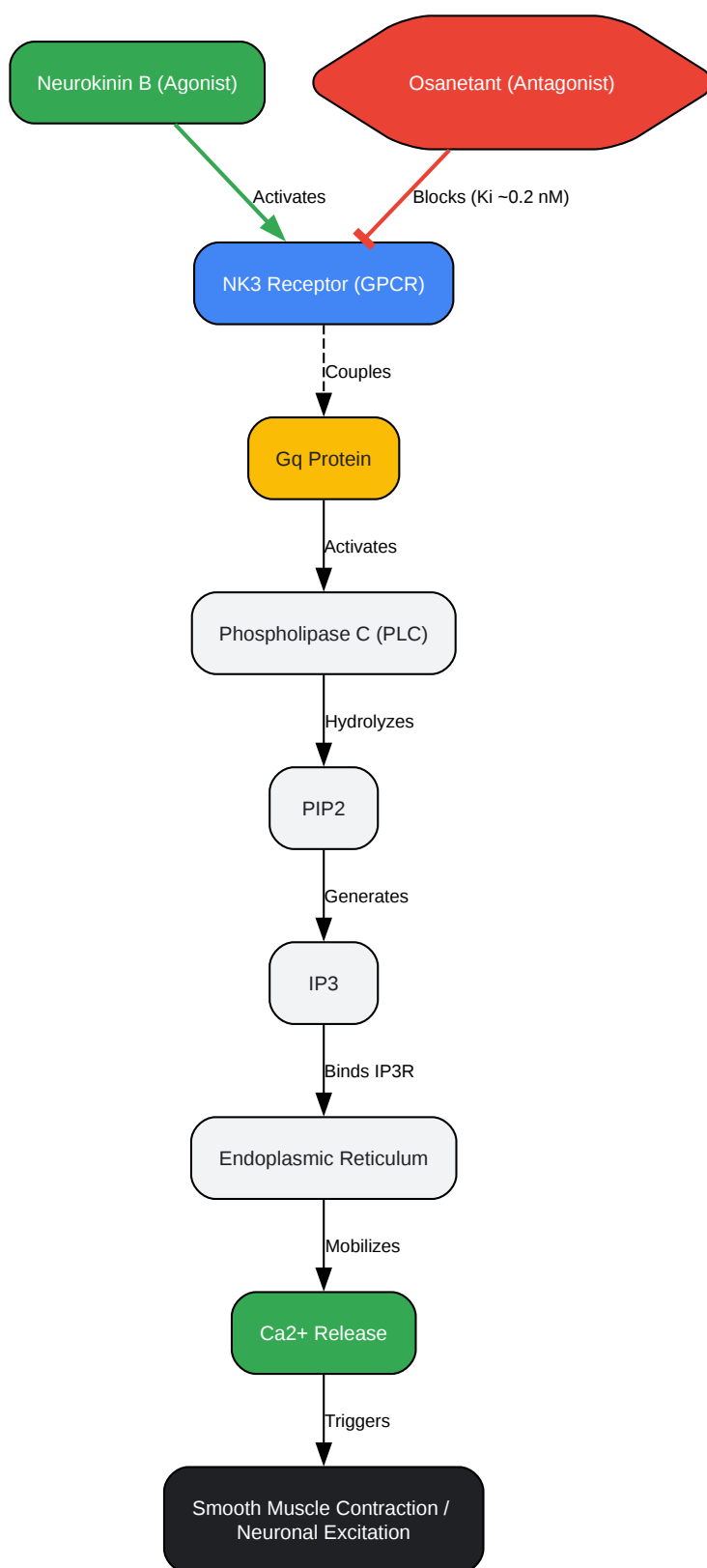
The Neurokinin-3 receptor (NK3R) is a Gq-coupled GPCR. Upon activation by its endogenous ligand Neurokinin B (NKB), it triggers the Phospholipase C (PLC) cascade, resulting in intracellular calcium mobilization.

Mechanism of Action

Osanetant acts as a high-affinity antagonist at the NK3R. By occupying the transmembrane binding pocket, it prevents NKB docking, thereby silencing the Gq-PLC-IP3 signaling axis.

Diagram 1: NK3 Receptor Signaling & Osanetant Blockade

The following diagram illustrates the signal transduction pathway and the specific node of Osanetant intervention.



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Caption: Osanetant competitively blocks NKB binding at NK3R, preventing Gq activation and subsequent Calcium mobilization.

Comparative Performance Data

The following data synthesizes binding affinities (Ki) and functional potencies (IC50) from key medicinal chemistry studies (Emonds-Alt et al.).

Table 1: Binding Affinity (Ki) Across Species

Note the significant species difference between Rodents and Primates/Guinea Pigs. Osanetant is significantly less potent in Rats.

Receptor Subtype	Species	Ligand	Ki (nM)	Affinity Classification
NK3	Human (CHO)	Osanetant	0.21 ± 0.03	Very High
NK3	Guinea Pig (Cortex)	Osanetant	0.11	Very High
NK3	Rat (Cortex)	Osanetant	15.0	Moderate (Species Var.) [2]
NK3	Human	Talnetant	1.4	High

Table 2: Selectivity Profile (Human Recombinant Receptors)

Osanetant demonstrates exceptional selectivity, showing virtually no affinity for NK1 or NK2 receptors at physiological concentrations.

Receptor	Agonist	Osanetant Ki (nM)	Selectivity Ratio (vs NK3)
NK3	Neurokinin B	0.21	1 (Reference)
NK1	Substance P	> 1,000	> 4,700-fold
NK2	Neurokinin A	> 1,000	> 4,700-fold

Functional Nuance: The "Aberrant Schild" Phenomenon

While Talnetant behaves as a classic competitive antagonist (Schild slope ~ 1.0), Osanetant often yields a Schild slope > 3.0 in Ca^{2+} mobilization assays.

- Implication: This suggests Osanetant may induce a conformational change in the receptor that persists longer than simple competitive binding would predict, potentially offering superior in vivo efficacy despite similar K_i values.

Experimental Protocols

To replicate these selectivity profiles, the following self-validating protocols are recommended.

Protocol A: Radioligand Binding Assay (Selectivity Screen)

Objective: Determine K_i of Osanetant for hNK3 vs hNK1/hNK2.

Reagents:

- Cells: CHO cells stably expressing hNK3, hNK1, or hNK2.
- Radioligand: $[^{125}\text{I}]\text{-[MePhe7]-NKB}$ (for NK3), $[^{125}\text{I}]\text{-Substance P}$ (for NK1).
- Buffer: 50 mM Tris-HCl (pH 7.4), 3 mM MnCl_2 , 0.02% BSA.

Workflow:

- Membrane Prep: Homogenize CHO cells; centrifuge at $48,000 \times g$ for 20 min. Resuspend pellet in buffer.

- Incubation:
 - Mix 20 µg membrane protein with 0.1 nM Radioligand.
 - Add Osanetant (Concentration range: 10^{-12} M to 10^{-5} M).
 - Control: Define Non-Specific Binding (NSB) using 1 µM unlabeled Senktide (NK3) or Substance P (NK1).
- Equilibrium: Incubate for 60 minutes at 20°C (Room Temp).
- Termination: Rapid filtration through GF/B glass fiber filters (presoaked in 0.5% PEI) using a cell harvester.
- Quantification: Count filter radioactivity via gamma counter.
- Analysis: Plot % Specific Binding vs. Log[Osanetant]. Calculate IC₅₀ and convert to K_i using the Cheng-Prusoff equation.

Protocol B: Functional Calcium Mobilization (FLIPR)

Objective: Assess functional antagonism and "insurmountability".

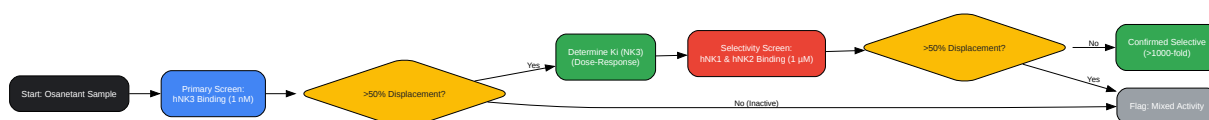
Workflow:

- Loading: Seed CHO-hNK3 cells in 96-well black plates. Load with Fluo-4 AM (calcium indicator) for 45 min at 37°C.
- Pre-treatment: Add Osanetant (various concentrations) and incubate for 15 min.
- Stimulation: Inject Agonist (Senktide or NKB) at EC₈₀ concentration.
- Measurement: Record fluorescence (Ex 488nm / Em 520nm) using a FLIPR or FlexStation.
- Validation:
 - Competitive Check: A rightward shift in the agonist dose-response curve indicates antagonism.

- Schild Analysis: Plot $\text{Log}(\text{DR}-1)$ vs $\text{Log}[\text{Antagonist}]$. A slope significantly >1 indicates non-competitive or pseudo-irreversible behavior (characteristic of Osanetant).

Diagram 2: Selectivity Screening Workflow

This logic flow ensures rigorous confirmation of "hits" during selectivity profiling.



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Caption: Logical workflow for confirming Osanetant selectivity. Lack of displacement at high concentrations (1 μM) at NK1/NK2 confirms selectivity.

Implications for Drug Development

- **Species Selection is Critical:** Do not use Rats for pharmacokinetic/pharmacodynamic (PK/PD) modeling of Osanetant without adjusting for the ~ 70 -fold lower affinity compared to humans. Guinea pigs or Gerbils are the translatable models for NK3 research.
- **Safety Profile:** The lack of NK1 affinity implies Osanetant will not interfere with Substance P-mediated emesis or neurogenic inflammation, reducing the side effect profile compared to broad-spectrum tachykinin antagonists.
- **Therapeutic Window:** The "insurmountable" functional antagonism suggests that Osanetant may maintain efficacy even when endogenous NKB levels surge, a desirable trait for treating conditions like schizophrenia or hot flashes.

References

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